

3'-Methoxypropiofenone safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 3'-Methoxypropiofenone

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An In-depth Technical Guide to the Safe Handling of **3'-Methoxypropiofenone**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **3'-Methoxypropiofenone** (CAS No: 37951-49-8). The information is compiled to assist laboratory and manufacturing personnel in implementing safe handling, storage, and emergency procedures.

Identification

Property	Value
Chemical Name	3'-Methoxypropiofenone
Synonyms	1-(3-methoxyphenyl)propan-1-one
CAS Number	37951-49-8
Molecular Formula	C ₁₀ H ₁₂ O ₂ [1] [2] [3] [4]
Molecular Weight	164.20 g/mol [1] [3] [4] [5]
Primary Uses	Intermediate in pharmaceutical, agrochemical, and chemical synthesis. [2] [6] [7]

Hazard Identification

3'-Methoxypropiofenone is classified as harmful and requires careful handling. The primary hazards are associated with acute toxicity upon ingestion, skin contact, or inhalation.[1][8]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5][8][9]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[8]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[5][8]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation[5]

Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[8]
- Signal Word: Warning[8]
- Hazard Statements: H302+H312+H332 - Harmful if swallowed, in contact with skin or if inhaled.[8]
- Precautionary Statements: P280 - Wear protective gloves/protective clothing/eye protection/face protection.[8][9] P301+P312 - IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[8] P302+P352 - IF ON SKIN: Wash with plenty of water.[8]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Citation(s)
Appearance	Colorless to pale yellow liquid	[2][6][7]
Odor	Mild, pleasant aroma	[2][6]
Boiling Point	246°C to 285°C	[2][4][6]
Melting Point	Approx. -7°C to -1°C	[2][6][7]
Flash Point	98.9°C to 113°C	[1][4]
Solubility	Very slightly soluble in water (0.71 g/L at 25°C). Soluble in organic solvents like ethanol, methanol, and diethyl ether.	[1][6]
Density	~1.016 g/cm ³	[1]

Handling, Storage, and Personal Protection

Adherence to proper handling and storage protocols is critical to ensure personnel safety and maintain the chemical's integrity.

Safe Handling

- Handle only in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid contact with skin, eyes, and clothing.[2][8] Do not breathe vapors or mist.[10]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[1][6]
- Wash hands and any exposed skin thoroughly after handling and before eating, drinking, or smoking.[1][8]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]
- Avoid contact with incompatible materials such as strong oxidizing agents.[1]

Storage Conditions

- Store in a cool, dry, and well-ventilated place away from direct sunlight and heat.[6]
- Keep containers tightly closed to prevent contamination and moisture ingress.[6][8]
- Containers should be made of compatible materials like glass or high-density polyethylene.
[6]

Exposure Controls and Personal Protection

- Engineering Controls: Use in a chemical fume hood to maintain exposure levels below recommended limits.[1] Eyewash stations and safety showers should be readily accessible.
[10]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1][6]
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC) and protective clothing to prevent skin exposure.[1][11]
- Respiratory Protection: If ventilation is inadequate, wear an approved mask or respirator.[1] Under normal use conditions with proper engineering controls, respiratory protection may not be required.[10]

Emergency Procedures

First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[8] If symptoms persist or in severe cases, seek medical attention.[1]
- Skin Contact: Immediately wash the affected skin with plenty of soap and water while removing contaminated clothing.[1][10] If skin irritation occurs, seek medical advice.[8]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][8] If eye irritation persists, get medical advice/attention.[8]
- Ingestion: Rinse the mouth with water.[8] Call a poison center or doctor if you feel unwell.[8] Do NOT induce vomiting.[12]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide (CO₂).[\[1\]](#)[\[8\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[8\]](#)
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[10\]](#)

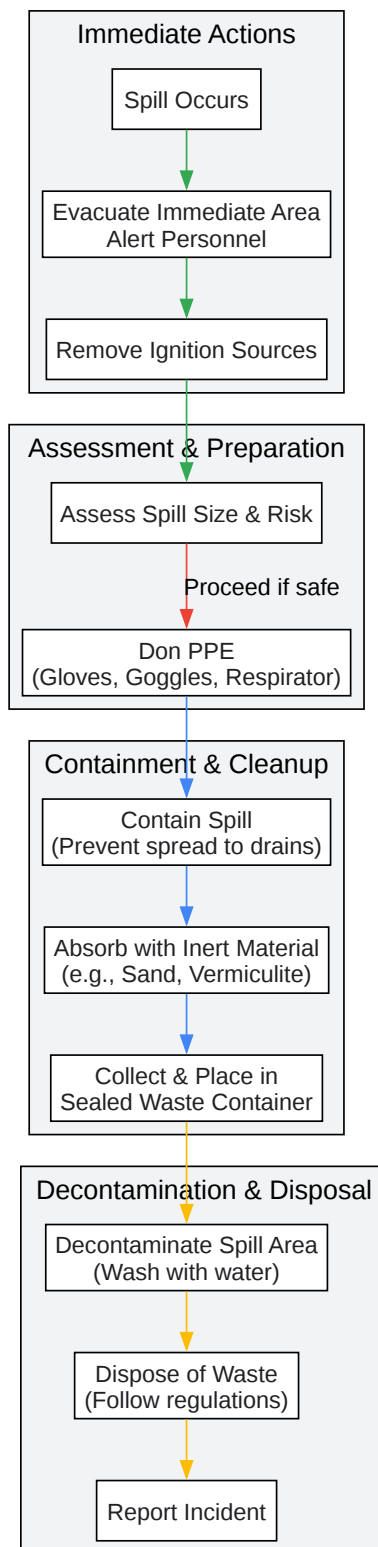
Accidental Release Measures

- Personal Precautions: Avoid contact with the spilled material.[\[8\]](#) Wear appropriate PPE, including respiratory protection.[\[1\]](#) Remove all sources of ignition.[\[10\]](#)
- Environmental Precautions: Prevent the material from entering drains or water courses.[\[1\]](#)
- Methods for Cleaning Up: Absorb the spill with an inert material such as sand or vermiculite.[\[1\]](#) Sweep up the material and place it in a tightly closed container for disposal.[\[1\]](#) Clean the contaminated surface with an excess of water.[\[8\]](#)

Accidental Spill Response Workflow

No specific experimental protocols for the safety assessment of **3'-Methoxypropiophenone** were found in the reviewed literature. However, a standardized workflow for responding to an accidental chemical spill can be established based on the safety data sheet information.

Workflow: 3'-Methoxypropiofenone Spill Response

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Caption: Logical workflow for responding to an accidental spill of **3'-Methoxypropiofenone**.

Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[8]
- Conditions to Avoid: Direct sunlight, moisture, air contact, heat, flames, and sparks.[1][8]
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: Under combustion, may produce carbon monoxide (CO) and carbon dioxide (CO₂).[1][10]

Toxicological and Ecological Information

- Toxicological Information: Classified as harmful if swallowed, inhaled, or in contact with skin. [8] Detailed toxicological studies (e.g., LD50 values) are not consistently available across provided safety data sheets.[1][8] Overexposure may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.[10]
- Ecotoxicological Information: Specific data on environmental impact is limited. It is advised to avoid release into the environment.[1][8]

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References

1. 3'-Methoxypropiophenone | CAS#:37951-49-8 | Chemsrce [chemsrc.com]
2. chembk.com [chembk.com]
3. 37951-49-8|3'-Methoxypropiophenone|BLD Pharm [bldpharm.com]
4. chemicalbull.com [chemicalbull.com]
5. 3'-Methoxypropiophenone | C₁₀H₁₂O₂ | CID 584765 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. 3'-Methoxypropiophenone: Unveiling the Chemical Keystone of Industrial and Pharmaceutical Innovations_Chemicalbook [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. lobachemie.com [lobachemie.com]
- 9. echemi.com [echemi.com]
- 10. fishersci.com [fishersci.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. fishersci.com [fishersci.com]
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